

Application Note: Solid-Phase Extraction of o,p'-DDT from Environmental Matrices

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Compound of Interest

Compound Name: *O,P'-Ddt*

Cat. No.: B1677443

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Introduction

Dichlorodiphenyltrichloroethane (DDT) is a persistent organochlorine pesticide that continues to be a significant environmental contaminant despite widespread bans. Its isomers, including **o,p'-DDT**, are of particular concern due to their potential endocrine-disrupting properties.

Accurate monitoring of **o,p'-DDT** in environmental matrices such as water, soil, and sediment is crucial for assessing environmental impact and human exposure risks. Solid-phase extraction (SPE) has emerged as a robust and efficient technique for the extraction and preconcentration of **o,p'-DDT** from these complex sample types, offering advantages over traditional liquid-liquid extraction by reducing solvent consumption and improving sample throughput.

This application note provides detailed protocols for the solid-phase extraction of **o,p'-DDT** from water, soil, and sediment samples, followed by analysis using gas chromatography with electron capture detection (GC-ECD) or mass spectrometry (GC-MS).

Quantitative Data Summary

The following table summarizes the recovery, limit of detection (LOD), and limit of quantification (LOQ) for **o,p'-DDT** and related compounds using solid-phase extraction from various environmental matrices.

Analyte	Matrix	SPE Sorbent	Recovery (%)	LOD	LOQ	Reference
o,p'-DDT	Water	C18	47.3	-	-	[1]
p,p'-DDT	Water	C18	82.4	-	-	[1]
o,p'-DDE	Water	C18	50.8	-	-	[1]
p,p'-DDE	Water	C18	74.0	-	-	[1]
o,p'-DDD	Water	C18	89.7	-	-	[1]
p,p'-DDD	Water	C18	89.3	-	-	
DDTs	Water	C18	84 - 91	-	-	
DDTs	Agricultural -field water	1-octanol (LPME)	95.5 - 101.3	30 ng/L	-	
DDTs	Sea water	1-octanol (LPME)	94 - 99.7	30 ng/L	-	
DDTs	River water	1-octanol (LPME)	93.5 - 98	30 ng/L	-	
DDTs	Soil	-	72 - 120	-	0.0165 mg/kg	
DDTs	Sediment	-	88 - 136	-	-	
Organochlorine Pesticides	Water	-	>80	0.001 - 0.005 µg/L	0.002 - 0.016 µg/L	
Organochlorine Pesticides	Sediment	-	-	0.001 - 0.005 µg/g	0.003 - 0.017 µg/g	

Experimental Protocols

Solid-Phase Extraction of o,p'-DDT from Water Samples

This protocol is designed for the extraction of **o,p'-DDT** from a 1-liter water sample.

Materials:

- SPE Cartridges: C18 (500 mg, 6 mL)
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- Hexane (HPLC grade)
- Deionized water
- Sodium sulfate (anhydrous)
- SPE manifold
- Nitrogen evaporator

Procedure:

- SPE Cartridge Conditioning:
 - Pass 10 mL of dichloromethane through the C18 cartridge.
 - Follow with 10 mL of methanol.
 - Finally, equilibrate the cartridge with 10 mL of deionized water, ensuring the sorbent does not go dry.
- Sample Loading:
 - Pass the 1 L water sample through the conditioned C18 cartridge at a flow rate of 5-10 mL/min.
- Washing:
 - After the entire sample has passed through, wash the cartridge with 10 mL of deionized water to remove any polar interferences.

- Dry the cartridge under a gentle stream of nitrogen or by vacuum for 20 minutes to remove residual water.
- Elution:
 - Elute the retained analytes with 10 mL of dichloromethane into a collection tube.
 - Pass the eluate through a small column of anhydrous sodium sulfate to remove any remaining water.
- Concentration:
 - Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
 - The sample is now ready for GC-ECD or GC-MS analysis.

Solid-Phase Extraction of o,p'-DDT from Soil and Sediment Samples

This protocol involves an initial solvent extraction followed by SPE cleanup.

Materials:

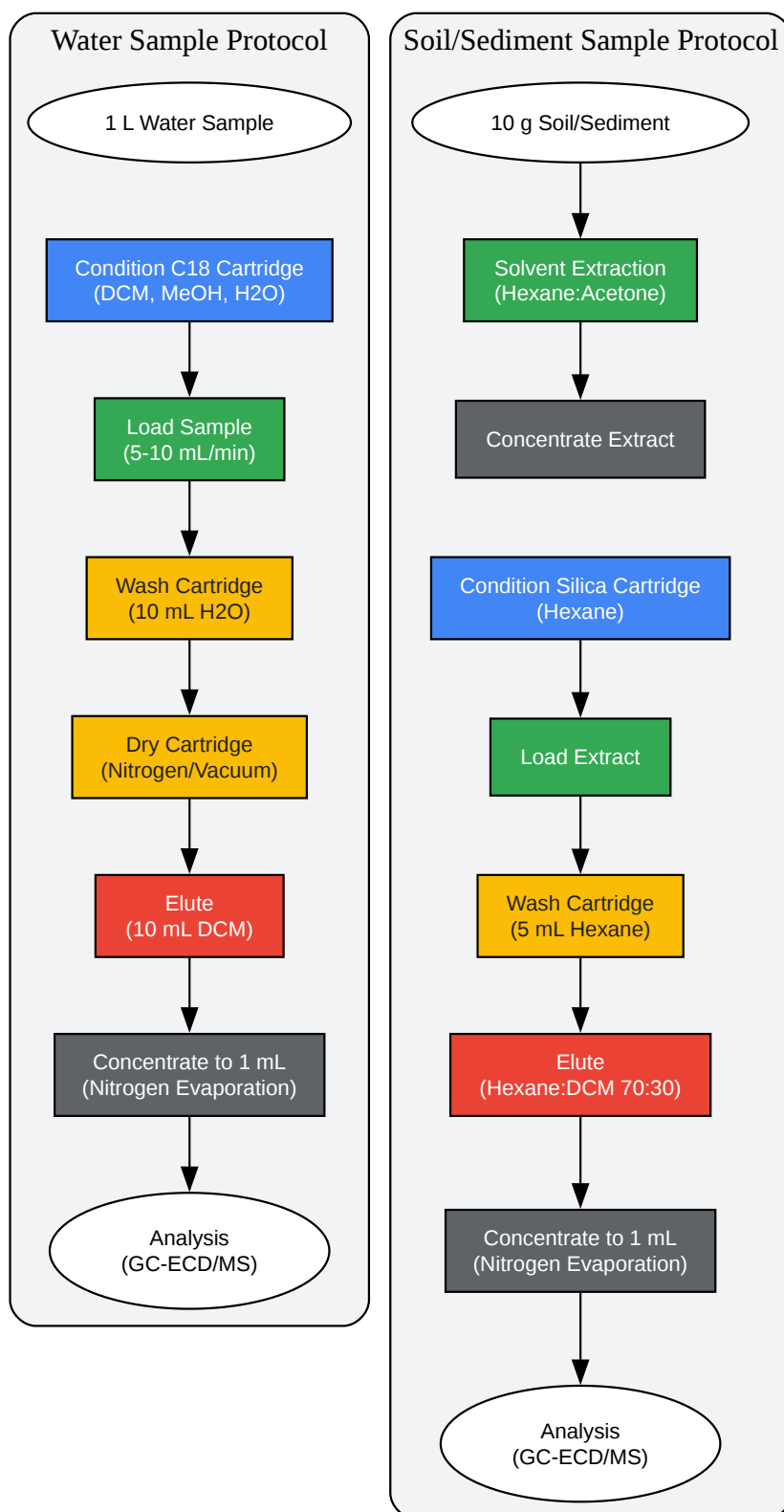
- Hexane (HPLC grade)
- Acetone (HPLC grade)
- Dichloromethane (HPLC grade)
- SPE Cartridges: Silica (1 g, 6 mL)
- Sodium sulfate (anhydrous)
- Ultrasonic bath or shaker
- Centrifuge
- SPE manifold

- Nitrogen evaporator

Procedure:

- Sample Preparation and Solvent Extraction:
 - Air-dry the soil or sediment sample and sieve to remove large debris.
 - Weigh 10 g of the homogenized sample into a beaker.
 - Add 20 mL of a 1:1 (v/v) mixture of hexane and acetone.
 - Sonicate or shake for 20 minutes.
 - Centrifuge the sample and decant the supernatant.
 - Repeat the extraction twice more with fresh solvent.
 - Combine the supernatants and concentrate to approximately 1 mL.
- SPE Cleanup:
 - Cartridge Conditioning: Condition a silica SPE cartridge with 10 mL of hexane.
 - Loading: Load the concentrated extract onto the conditioned silica cartridge.
 - Washing: Wash the cartridge with 5 mL of hexane to remove non-polar interferences.
 - Elution: Elute the **o,p'-DDT** with 10 mL of a 70:30 (v/v) mixture of hexane and dichloromethane.
- Concentration:
 - Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
 - The sample is now ready for GC-ECD or GC-MS analysis.

Visualizations



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References

- 1. researchgate.net [researchgate.net]
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